

An In-depth Technical Guide to the Safety of 4-Acetylbenzaldehyde

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Compound of Interest

Compound Name: 4-Acetylbenzaldehyde

Cat. No.: B1276866

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This guide provides comprehensive safety information for **4-Acetylbenzaldehyde** (CAS No. 3457-45-2), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard identification, handling procedures, and emergency measures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Acetylbenzaldehyde** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C ₉ H ₈ O ₂	[1][2][3]
Molecular Weight	148.16 g/mol	[1][2][3][4]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[5]
Melting Point	33-36 °C (lit.)	[1][4][6]
Boiling Point	286.4 ± 23.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	106.6 ± 19.6 °C	[1]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[1]
Solubility	No data available	
LogP	1.52	[1]

Hazard Identification and Safety Precautions

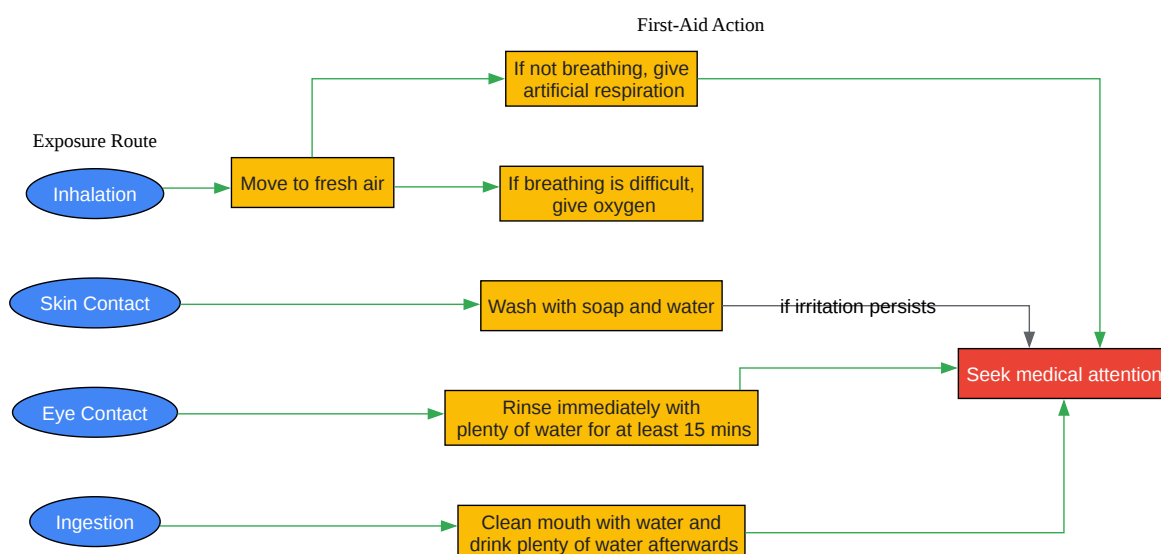
While some safety data sheets indicate that no comprehensive hazard classification is available for **4-Acetylbenzaldehyde**, it is crucial to handle it with care, following standard laboratory safety protocols.[7] Personal protective equipment (PPE) should always be used.

Personal Protective Equipment (PPE) Recommendations:

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH)	[7]
Skin Protection	Chemical impermeable gloves, fire/flame resistant and impervious clothing	[7]
Respiratory Protection	Dust mask type N95 (US) or equivalent	

Emergency Procedures and First-Aid Measures

In the event of exposure or an accident, immediate and appropriate action is critical. The following diagram outlines the recommended first-aid procedures.

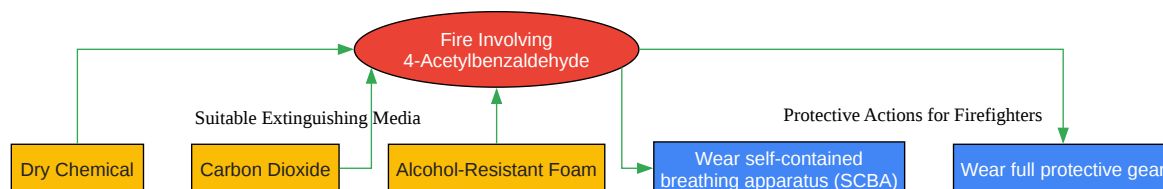


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First-aid measures for **4-Acetylbenzaldehyde** exposure.

Firefighting Measures

In case of a fire involving **4-Acetylbenzaldehyde**, specific extinguishing media and protective actions are required.

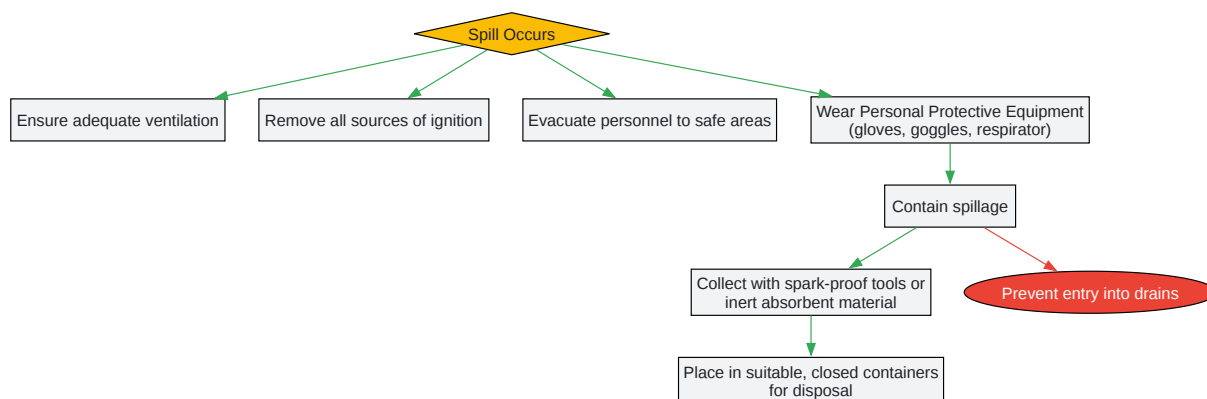


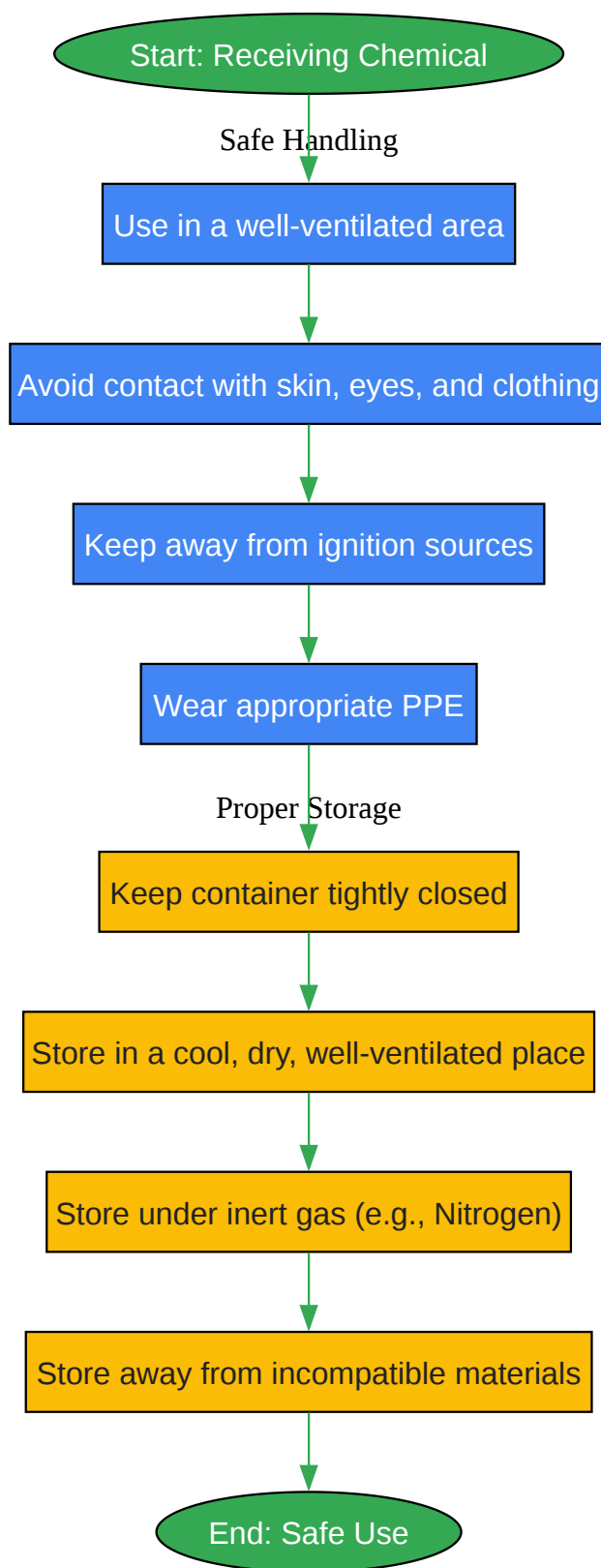
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Recommended firefighting measures for **4-Acetylbenzaldehyde**.

Accidental Release Measures

Proper containment and cleanup of spills are necessary to prevent environmental contamination and personnel exposure.





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